

Naringenin-d4 isotopic purity

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Compound Focus: Naringenin-d4

Cat. No.: S12877611

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Naringenin-d4 Specifications

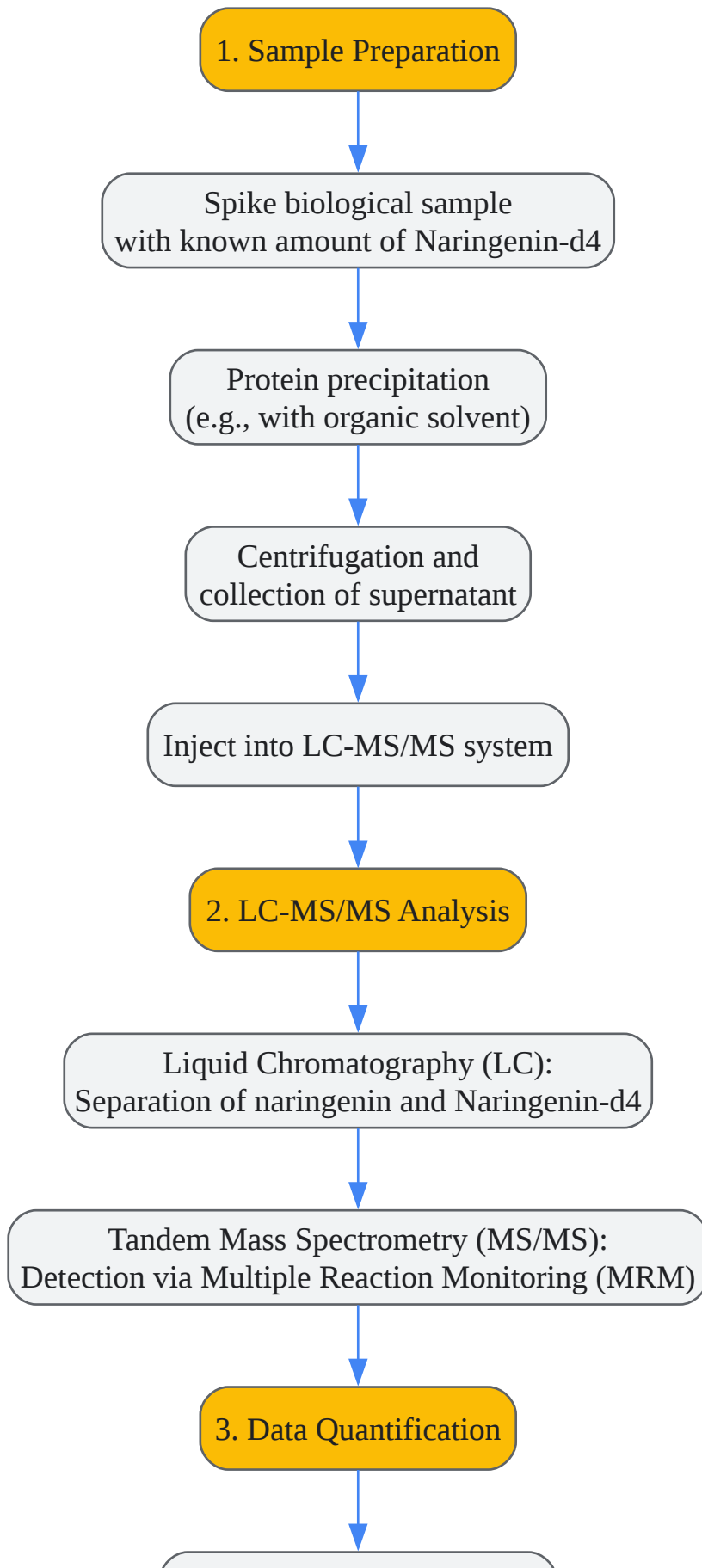
The table below summarizes the key physicochemical data for **Naringenin-d4** from chemical suppliers:

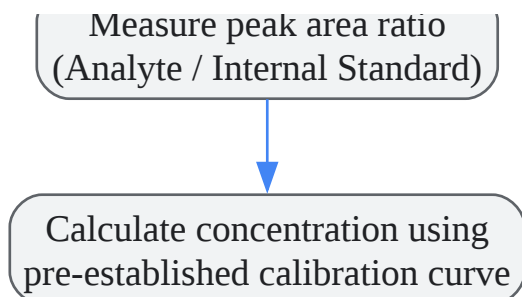
Property	Specification
CAS Number	1192260-78-8 [1] [2] [3]
Molecular Formula	C ₁₅ H ₈ D ₄ O ₅ [1] [2]
Molecular Weight	276.28 g/mol [1] [2]
Purity	≥95% [2] [3]
Appearance	White to off-white solid [1] [3]
Primary Application	Internal standard for quantitative NMR, GC-MS, or LC-MS analysis [1]

These specifications indicate that **Naringenin-d4** is a characterized research chemical. However, the **exact position of the four deuterium atoms** on the phenyl ring and the **isomeric purity** regarding its single chiral center are critical details you must confirm with the manufacturer for specific analytical applications [1] [3].

Analytical Protocol for Quantification

The most common application of **Naringenin-d4** is as an internal standard in mass spectrometry-based assays. The following workflow, based on a published pharmacokinetic study, outlines its typical use [4]:





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*LC-MS/MS workflow using **Naringenin-d4** as an internal standard.*

- **Sample Preparation:** A precise amount of **Naringenin-d4** is added as an internal standard to plasma, tissue homogenate, or other biological samples. This corrects for losses during sample workup. Proteins are then precipitated using a solvent like methanol or acetonitrile, followed by centrifugation to obtain a clean supernatant for analysis [4].
- **LC-MS/MS Analysis:** The extract is analyzed using Liquid Chromatography coupled to Tandem Mass Spectrometry. The LC method separates naringenin from its deuterated analog and other matrix components. The mass spectrometer, operating in Multiple Reaction Monitoring (MRM) mode, detects the specific mass transitions of both the natural analyte and the **Naringenin-d4** standard for high selectivity and sensitivity [4].
- **Data Quantification:** The concentration of naringenin in the sample is determined by comparing the peak area ratio of naringenin to **Naringenin-d4** against a calibration curve prepared with known concentrations of naringenin and a fixed amount of the **Naringenin-d4** internal standard [4].

Key Considerations for Isotopic Purity

For rigorous research and drug development, keep these points in mind:

- **Verify Certificates of Analysis:** Always request the Certificate of Analysis (CoA) from the supplier. The CoA should detail the **chemical purity (≥95%)**, **isotopic enrichment**, and the position of the deuterium labels, which is crucial for avoiding hydrogen-deuterium exchange issues [2] [3].
- **Understand Analytical Limitations:** The ≥95% purity indicates the presence of chemical and isotopic impurities. These can co-elute and cause ion suppression or enhancement in mass spectrometry, potentially leading to inaccurate quantification. The deuterium isotope effect can also cause slight chromatographic separation between the labeled standard and the natural compound, which must be accounted for in the method development [5].

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References

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